

Personal protective equipment for handling 1 β -Hydroxydeoxycholic Acid

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Compound of Interest

Compound Name: 1 β -Hydroxydeoxycholic Acid

Cat. No.: B1194574

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Essential Safety and Handling Guide for 1 β -Hydroxydeoxycholic Acid

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1 β -Hydroxydeoxycholic Acid**. Our goal is to be your preferred source for laboratory safety information, building trust by delivering value beyond the product itself.

Chemical and Physical Properties

While specific experimental data for **1 β -Hydroxydeoxycholic Acid** is limited, the following table summarizes its known properties and those of its parent compound, Deoxycholic Acid, for a comprehensive safety assessment.

Property	Value	Reference
Chemical Name	1 β ,3 α ,12 α -Trihydroxy-5 β -cholan-24-oic acid	[1]
Synonyms	1 β -OH-DCA	[2]
CAS Number	80434-32-8	[2]
Molecular Formula	C ₂₄ H ₄₀ O ₅	[1]
Molecular Weight	408.57 g/mol	[1]
Appearance	Solid (inferred from Deoxycholic Acid)	[3]
Solubility	Soluble in ethanol (~20 mg/ml), DMSO (~20 mg/ml), and DMF (~30 mg/ml). Sparingly soluble in aqueous buffers.	[3]
Melting Point	Not available for 1 β -Hydroxydeoxycholic Acid. Deoxycholic Acid melts at 177 °C.	
Storage	Store at -20°C for long-term stability.	[3]

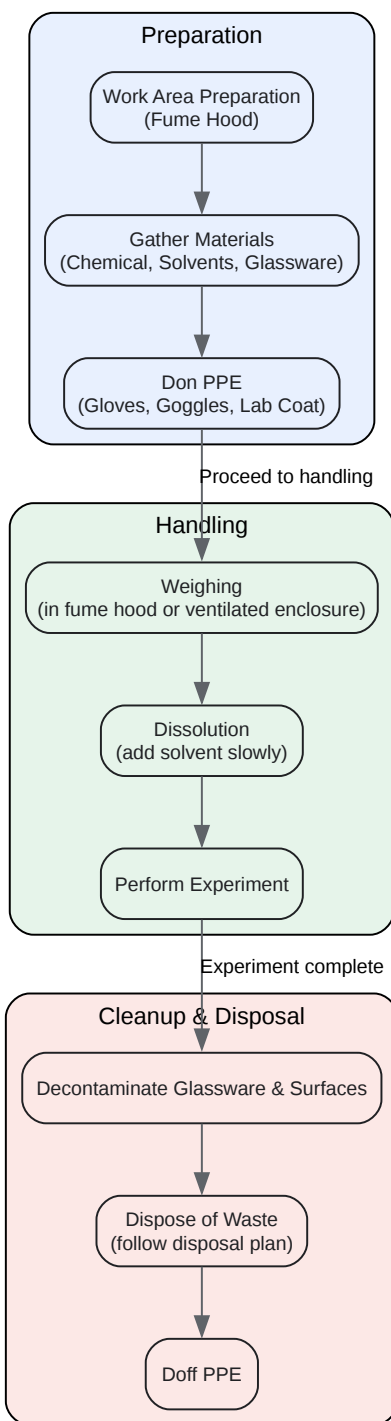
Hazard Identification and Personal Protective Equipment (PPE)

As a derivative of Deoxycholic Acid, **1 β -Hydroxydeoxycholic Acid** should be handled with care, assuming similar hazard characteristics. The following PPE is mandatory when handling this compound.

Hazard	GHS Classification (inferred from Deoxycholic Acid)	Recommended Personal Protective Equipment (PPE)
Acute Oral Toxicity	H302: Harmful if swallowed	Do not eat, drink, or smoke in the laboratory.
Skin Corrosion/Irritation	H315: Causes skin irritation	Gloves: Nitrile rubber gloves. Clothing: Lab coat, long pants, and closed-toe shoes.
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Eye Protection: Chemical safety goggles with side shields or a face shield.
Respiratory Irritation	H335: May cause respiratory irritation	Respiratory Protection: Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

Operational Plan for Safe Handling

A systematic approach is crucial for minimizing risks associated with handling **1 β -Hydroxydeoxycholic Acid**.

Safe Handling Workflow for 1 β -Hydroxydeoxycholic Acid[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1 β -Hydroxydeoxycholic Acid**.

- Preparation:
 - Designate a specific work area, preferably within a chemical fume hood.
 - Assemble all necessary materials: **1 β -Hydroxydeoxycholic Acid**, appropriate solvents, glassware, and emergency spill kit.
 - Put on all required PPE: nitrile gloves, chemical safety goggles, a lab coat, long pants, and closed-toe shoes.
- Handling:
 - Weighing: If working with the solid form, weigh the required amount in a fume hood or a ventilated balance enclosure to avoid inhalation of any airborne particles.
 - Dissolution: When preparing solutions, slowly add the solvent to the solid. If using an organic solvent, ensure there are no ignition sources nearby. For aqueous solutions, be aware of its limited solubility[3].
 - Experimental Use: Conduct all experimental procedures within the designated and controlled area.
- Cleanup:
 - Decontamination: Thoroughly clean all glassware and work surfaces after use.
 - Waste Disposal: Segregate and dispose of all chemical waste according to the disposal plan outlined below.
 - PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly after removing gloves.

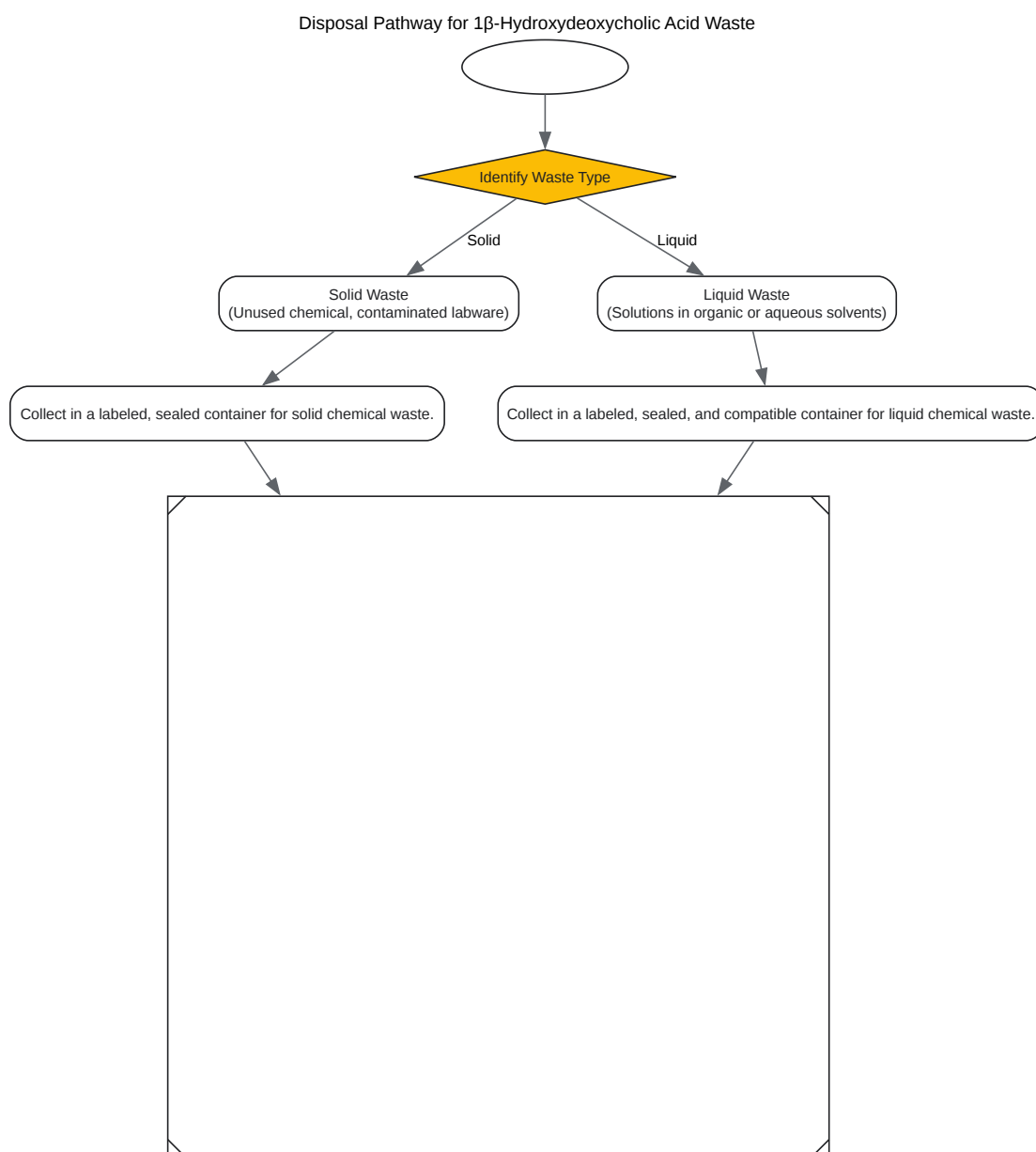
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Incident	First Aid and Emergency Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 1-2 glasses of water. Seek immediate medical attention.
Spill	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

Proper disposal of **1 β -Hydroxydeoxycholic Acid** and its waste is essential to ensure environmental and personnel safety.



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Caption: Decision pathway for the proper disposal of **1 β -Hydroxydeoxycholic Acid** waste.

- Segregation:
 - Solid Waste: Collect unused **1 β -Hydroxydeoxycholic Acid** and any contaminated solid materials (e.g., weigh boats, paper towels) in a clearly labeled, sealed container designated for solid chemical waste.
 - Liquid Waste: Collect solutions of **1 β -Hydroxydeoxycholic Acid** in a compatible, leak-proof, and clearly labeled container. Do not mix with incompatible waste streams.
- Labeling:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**1 β -Hydroxydeoxycholic Acid**"), and the primary hazards (e.g., "Harmful," "Irritant").
- Storage:
 - Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials, until they are collected for disposal.
- Disposal:
 - All waste containing **1 β -Hydroxydeoxycholic Acid** must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Do not dispose of this chemical down the drain or in the regular trash.[4]

By adhering to these guidelines, you can ensure a safe laboratory environment for yourself and your colleagues when working with **1 β -Hydroxydeoxycholic Acid**. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) for the chemicals you are handling.

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